

# Application Notes and Protocols: PF-00217830

## Dose-Response Curve Determination

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### Compound of Interest

Compound Name: PF-00217830

Cat. No.: B1679664

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## Introduction

**PF-00217830** is a potent and selective arylpiperazine naphthyridinone derivative that has been identified as a partial agonist for the dopamine D2 receptor.[1][2] It has also been characterized for its affinity towards serotonin receptors 5-HT1A and 5-HT2A.[1][2] Developed for the potential treatment of schizophrenia and bipolar disorder, the characterization of its dose-response relationship is crucial for understanding its therapeutic potential and mechanism of action.[1][3] These application notes provide a detailed overview of the signaling pathways affected by **PF-00217830** and protocols for determining its dose-response curve in vitro.

## Data Presentation

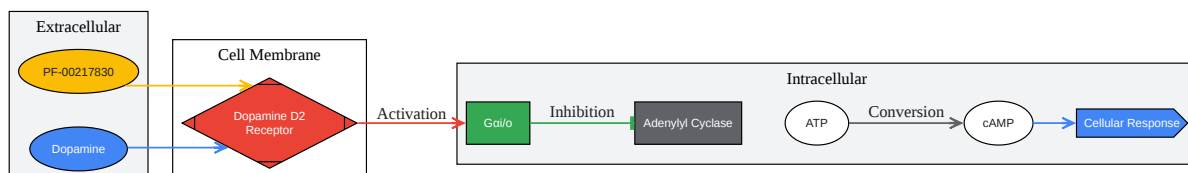
The following table summarizes the available quantitative data for **PF-00217830**. This data is essential for comparing its potency and selectivity across different receptors.

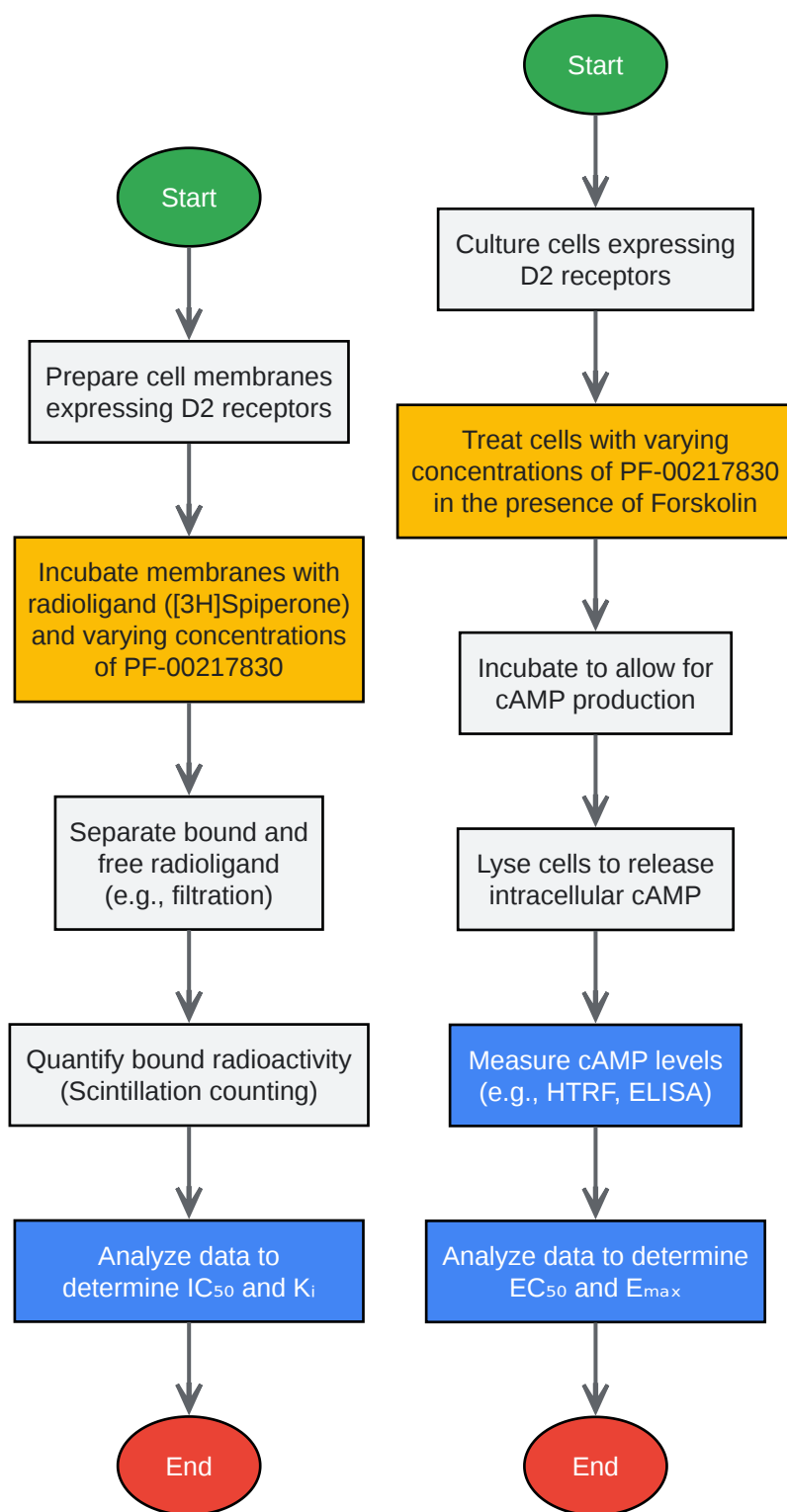
Target Receptor	Parameter	Value	Reference
Dopamine D2	K <sub>i</sub> (nM)	0.81	[3]
Serotonin 5-HT2A	K <sub>i</sub> (nM)	Data not publicly available	-
Serotonin 5-HT1A	K <sub>i</sub> (nM)	Data not publicly available	-
Dopamine D2	EC <sub>50</sub> (nM) (cAMP Assay)	Data not publicly available	-
Dopamine D2	E <sub>max</sub> (%) (cAMP Assay)	Data not publicly available	-

K<sub>i</sub>: Inhibitor constant, a measure of binding affinity. A lower K<sub>i</sub> value indicates a higher binding affinity. EC<sub>50</sub>: Half-maximal effective concentration, the concentration of a drug that gives half of the maximal response. E<sub>max</sub>: Maximum effect, the maximal response that can be produced by the drug.

## Signaling Pathways

**PF-00217830** primarily acts on the dopamine D2 receptor, a G protein-coupled receptor (GPCR) that signals through the G<sub>ai/o</sub> pathway. As a partial agonist, **PF-00217830** can both stimulate the receptor in the absence of the endogenous ligand (dopamine) and compete with and reduce the signaling of the full agonist.





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## References

- 1. Discovery of PF-00217830: aryl piperazine naphthyridinones as D2 partial agonists for schizophrenia and bipolar disorder - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. caltagmedsystems.co.uk [caltagmedsystems.co.uk]
- 3. go.drugbank.com [go.drugbank.com]
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